

Essential Safety and Logistics for Handling Iso-Decyl Acetate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *iso-Decyl-acetate*

Cat. No.: B1619489

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For researchers, scientists, and drug development professionals, ensuring laboratory safety and proper chemical handling is paramount. This document provides immediate, essential safety and logistical information for handling iso-decyl acetate, including detailed operational and disposal plans to foster a secure research environment.

Physicochemical Properties

A summary of the key physical and chemical properties of iso-decyl acetate is provided below.

Property	Value
Molecular Formula	C12H24O2[1][2]
Molecular Weight	200.32 g/mol [1][2]
Appearance	Colorless clear liquid (estimated)[3]
Flash Point	> 93.3 °C (> 200.0 °F) Closed Cup[4]
Boiling Point	150 °C (302 °F) at 20 hPa[5]
Density	0.865 g/mL at 25 °C (77 °F)[5]
Solubility	Insoluble in water.[6] Soluble in alcohol.[6]

Hazard Information

Iso-decyl acetate is classified as a combustible liquid and can cause skin and eye irritation.[4][6][7][8] It is also very toxic to aquatic life with long-lasting effects.[9]

Hazard	GHS Classification	Precautionary Statement
Flammability	Combustible liquid[4][8]	P210: Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.[4]
Skin Irritation	Causes skin irritation.[7]	P280: Wear protective gloves/protective clothing/eye protection/face protection.[7]
Eye Irritation	Causes serious eye irritation.[7]	P280: Wear protective gloves/protective clothing/eye protection/face protection.[7]
Aquatic Hazard	Very toxic to aquatic life with long lasting effects.[9]	P273: Avoid release to the environment.[9]

Operational Plan: Handling and Storage

Proper handling and storage procedures are critical to minimize risks associated with iso-decyl acetate.

Personal Protective Equipment (PPE)

The following PPE should be worn when handling iso-decyl acetate:

Protection Type	Specification
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US).[9]
Skin Protection	Wear fire/flame resistant and impervious clothing. Handle with chemical-resistant gloves (e.g., Nitrile, Neoprene). Gloves must be inspected prior to use.[4][9]
Respiratory Protection	Not required under normal use with adequate ventilation. If aerosols or mists are generated, use a NIOSH-approved respirator.[4][5]

Handling Procedures

- Ventilation: Handle in a well-ventilated place.[9] Use only outdoors or in a well-ventilated area.[10]
- Avoid Contact: Avoid contact with skin and eyes.[9] Avoid breathing mist, gas, or vapors.[9]
- Hygiene: Wash hands before breaks and at the end of work.[7] Change contaminated clothing and wash it before reuse.[5][7]
- Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources.[4] Use non-sparking tools and take precautionary measures against static discharges.[9][10]

Storage Conditions

- Store in a tightly closed original container in a dry, cool, and well-ventilated place.[8][9]
- Keep away from heat, sparks, and flame.[8]
- Store away from incompatible materials such as strong oxidizing agents, acids, and bases.[10][11]

Emergency Response Plan

Immediate and appropriate action during an emergency can significantly mitigate harm.

First-Aid Measures

Exposure Route	First-Aid Procedure
Inhalation	Move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately.[9]
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor if irritation develops and persists.[4][9]
Eye Contact	Rinse cautiously with water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Consult a doctor. [7][9]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[9]

Fire and Explosion Hazards

- **Extinguishing Media:** Use dry chemical, carbon dioxide, or alcohol-resistant foam.[9] Water mist may be used to cool closed containers.[8] Do not use a solid water stream as it may spread the fire.
- **Specific Hazards:** Vapors are heavier than air and may spread along floors, forming explosive mixtures with air on intense heating.[5] Containers may explode when heated.[8]
- **Fire-fighting Actions:** Wear a self-contained breathing apparatus (SCBA) and full protective gear.[5][9]

Accidental Release Measures

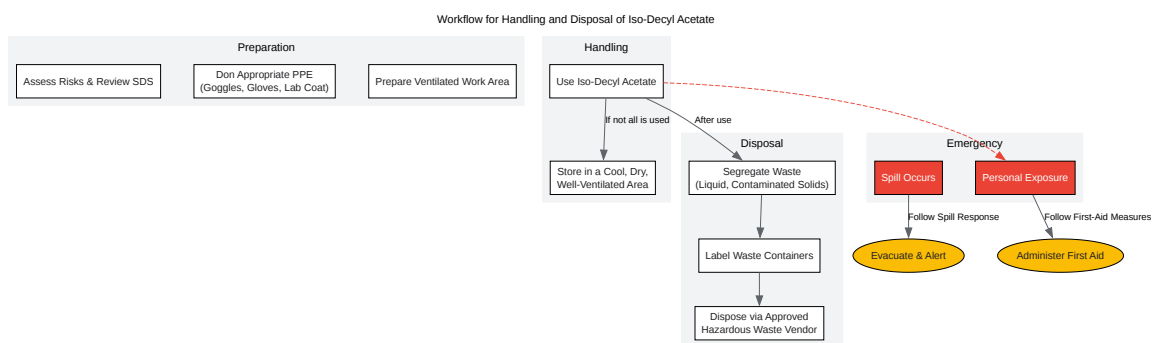
- Personal Precautions: Evacuate personnel to safe areas.^[9] Wear appropriate PPE, including chemical-impermeable gloves.^[9] Avoid breathing vapors and contact with skin and eyes.^[9]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the chemical enter drains.^[9]
- Containment and Cleaning Up:
 - Remove all sources of ignition.^[9]
 - Absorb the spill with inert material (e.g., dry sand, earth, vermiculite).^[4]
 - Collect the absorbed material using spark-proof tools and place it in a suitable, closed container for disposal.^[9]
 - Clean the affected area with soap and water.^[12]

Disposal Plan

Proper disposal of iso-decyl acetate and its contaminated materials is crucial to prevent environmental harm.

- Product Disposal: Dispose of contents/container to an appropriate treatment and disposal facility in accordance with applicable local, regional, and national laws and regulations.^[9] Do not dispose of into drains.
- Contaminated Packaging: Handle uncleaned containers like the product itself.^[5] Before disposal of the used container, remove contents completely.^[13]
- Contaminated PPE: Dispose of contaminated gloves and other PPE after use in accordance with applicable laws and good laboratory practices.^[5]

Experimental Workflow & Disposal Pathway



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Caption: Logical workflow for the safe handling, storage, and disposal of iso-decyl acetate, including emergency procedures.

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